

Application Note: Safe Handling and Disposal of 1,1-Dibromoformaldoxime

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Compound of Interest

Compound Name: 1,1-Dibromoformaldoxime

Cat. No.: B047391

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the safe handling, storage, and disposal of **1,1-Dibromoformaldoxime** (CAS No. 74213-24-4). Due to its hazardous properties, strict adherence to these procedures is essential to ensure personnel safety and environmental protection in a laboratory setting.

Physicochemical and Hazard Data

1,1-Dibromoformaldoxime is a halogenated oxime used as a reagent and intermediate in organic synthesis, particularly for constructing nitrogen-containing heterocyclic compounds.^[1]
^[2] Its reactivity and toxicity necessitate careful handling.^[1]

Property	Data	Reference
Molecular Formula	CHBr ₂ NO	[3][4]
Molecular Weight	202.83 g/mol	[4]
CAS Number	74213-24-4	[4][5]
Appearance	Colorless crystalline or white powdery solid.	
Storage Temperature	Long-term storage at 2-8°C.[5] Can be shipped at room temperature.	[5]
GHS Signal Word	Danger / Warning	[2][5]
GHS Hazard Statements	H315: Causes skin irritation.[3] [5] H318/H319: Causes serious eye damage / serious eye irritation.[3][5][6] H335: May cause respiratory irritation.[3][5][6] H302: Harmful if swallowed.	[3][5][6]
GHS Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P310, P403+P233, P405, P501.[5][6]	[5][6]

Protocols

Protocol 1: Standard Handling Procedure

This protocol outlines the mandatory steps for handling **1,1-Dibromoformaldoxime** to minimize exposure.

1.1. Engineering Controls: 1.1.1. Always handle **1,1-Dibromoformaldoxime** inside a certified chemical fume hood to prevent inhalation of dust or fumes.[3] 1.1.2. Ensure safety shower and eyewash stations are accessible and operational before beginning work.

1.2. Personal Protective Equipment (PPE): 1.2.1. Eye Protection: Wear chemical safety goggles and a face shield.[6] 1.2.2. Hand Protection: Wear impervious chemical-resistant gloves (e.g., nitrile). 1.2.3. Body Protection: Wear a flame-retardant lab coat and closed-toe shoes.[6]

1.3. Handling Practices: 1.3.1. Avoid generating dust.[6] Use dry clean-up procedures if dust is created.[6] 1.3.2. Avoid contact with skin, eyes, and clothing.[5] 1.3.3. Do not eat, drink, or smoke in the handling area.[6] 1.3.4. Keep the container tightly sealed when not in use.[5] 1.3.5. Wash hands thoroughly with soap and water after handling.[6]

Protocol 2: Storage Requirements

Proper storage is crucial to maintain the stability and integrity of the compound.

2.1. Conditions: 2.1.1. Store in a tightly closed container.[5] 2.1.2. Keep in a cool, dry, and well-ventilated area.[5] 2.1.3. For long-term storage, maintain a temperature of 2-8°C.[5] 2.1.4. Store locked up and away from incompatible materials such as strong oxidizing agents.[5][6]

Protocol 3: Spill Response and Cleanup

In the event of a spill, immediate and appropriate action is required.

3.1. Minor Spills (in a fume hood): 3.1.1. Ensure PPE is worn. 3.1.2. Clean up spills immediately.[6] 3.1.3. Use dry clean-up procedures; avoid dusting.[6] 3.1.4. Carefully sweep or vacuum up the solid material. Use an explosion-proof vacuum if available.[6] 3.1.5. Place the spilled material into a clean, dry, sealable, and properly labeled container for hazardous waste disposal.[6] 3.1.6. Decontaminate the area with a suitable solvent, followed by washing with soap and water.

3.2. Major Spills (outside a fume hood): 3.2.1. Evacuate the area immediately and restrict access. 3.2.2. Alert the institutional safety office and move upwind from the spill.[6] 3.2.3. Do not attempt to clean up the spill without appropriate respiratory protection (dust respirator) and protective equipment.[6] 3.2.4. Prevent the spillage from entering drains, sewers, or water courses.[6] 3.2.5. Once contained, follow steps 3.1.4 - 3.1.6 for collection and decontamination.

Protocol 4: First Aid Procedures

Immediate first aid is critical in case of exposure.

4.1. Eye Contact: 4.1.1. Immediately flush eyes with running water for at least 15 minutes, holding eyelids open.[5] 4.1.2. Remove contact lenses if present and easy to do so. Continue rinsing.[5][6] 4.1.3. Immediately call a poison center or doctor for medical attention.[6]

4.2. Skin Contact: 4.2.1. Immediately remove contaminated clothing.[5] 4.2.2. Flush skin with plenty of running water and soap for at least 15 minutes.[5][6] 4.2.3. Seek medical attention if skin irritation occurs or persists.[6]

4.3. Inhalation: 4.3.1. Remove the person from the contaminated area to fresh air.[5] 4.3.2. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[5] 4.3.3. Keep the person comfortable and at rest. Seek immediate medical attention.[5]

4.4. Ingestion: 4.4.1. Do NOT induce vomiting.[5] 4.4.2. Rinse mouth with water.[5] 4.4.3. Never give anything by mouth to an unconscious person.[5] 4.4.4. Seek immediate medical attention.

Protocol 5: Waste Disposal

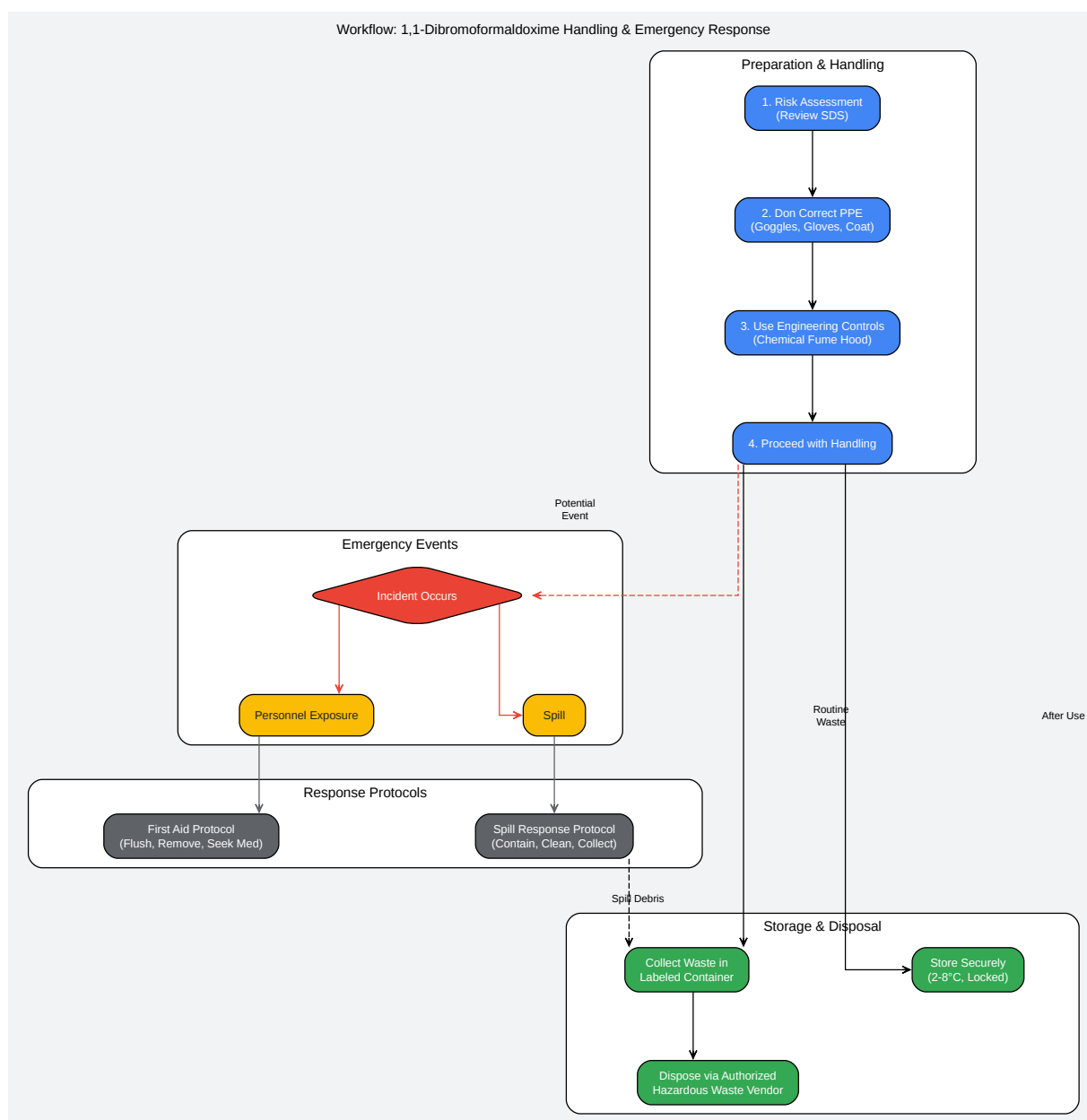
All waste containing **1,1-Dibromoformaldoxime** must be treated as hazardous.

5.1. Waste Collection: 5.1.1. Collect all waste material (including contaminated PPE and spill cleanup debris) in a designated, labeled, and sealed container.[6]

5.2. Disposal Procedure: 5.2.1. Dispose of contents and container at an authorized hazardous or special waste collection point.[5][6] 5.2.2. Do not dispose of via standard laboratory drains or as regular trash. 5.2.3. All disposal procedures must be in accordance with local, state, and federal regulations.

Workflow and Logic Diagrams

The following diagram illustrates the logical workflow for safely handling **1,1-Dibromoformaldoxime** and responding to potential incidents.



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Caption: Safe handling and emergency response workflow.

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- To cite this document: BenchChem. [Application Note: Safe Handling and Disposal of 1,1-Dibromoformaldoxime]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047391#safe-handling-and-disposal-procedures-for-1-1-dibromoformaldoxime]

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